

ALDH3A1-IN-3 in reactive aldehyde detoxification pathways

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: ALDH3A1-IN-3

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The Biological Role of ALDH3A1

Aldehyde dehydrogenase 3A1 (ALDH3A1) is a crucial enzyme in the cellular defense system, primarily known for its role in detoxifying harmful reactive aldehydes. Understanding its function is key to appreciating the potential impact of its inhibitors.

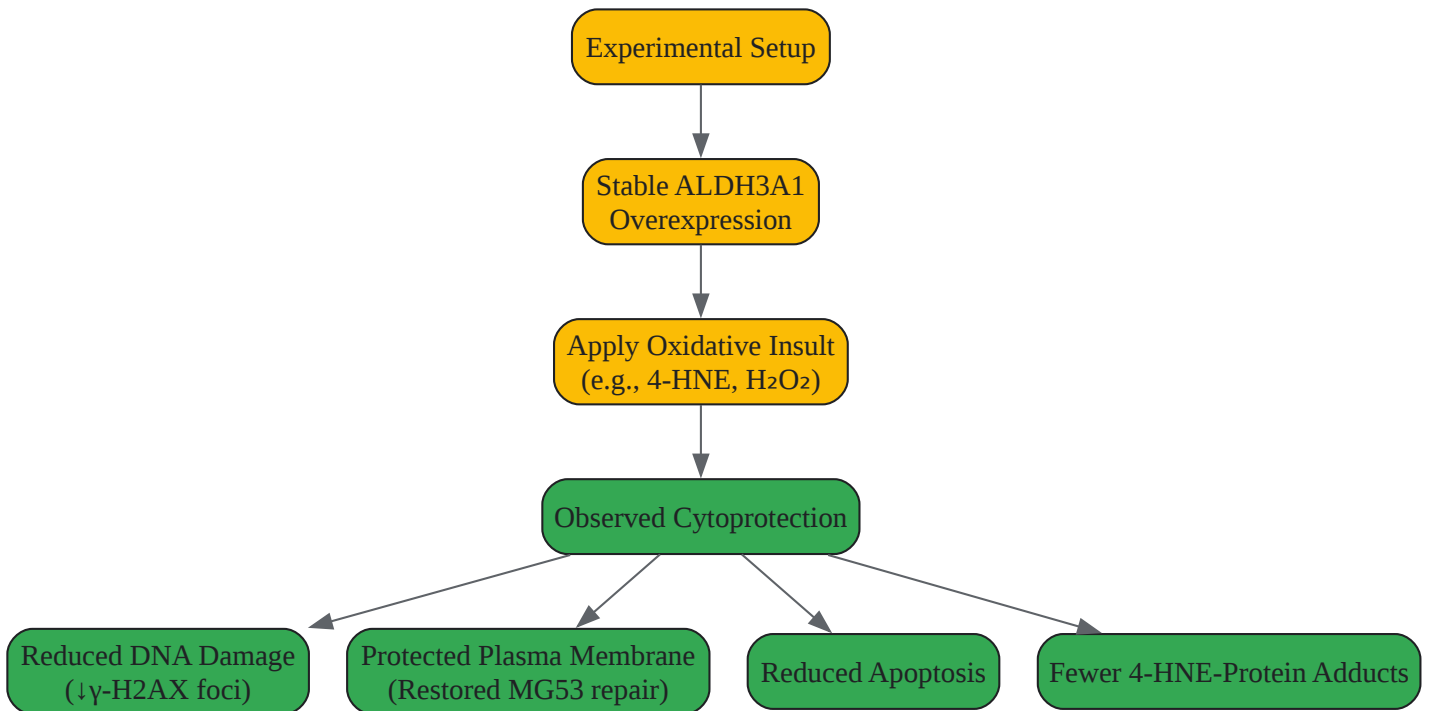
The table below summarizes its core functions and related findings:

Aspect	Description & Key Findings
Primary Function	Oxidizes medium-chain (6+ carbons) saturated/unsaturated aldehydes (e.g., 4-HNE) to corresponding carboxylic acids [1] [2].
Key Protective Role	Detoxifies 4-Hydroxynonenal (4-HNE) , a major cytotoxic product of lipid peroxidation, mitigating oxidative stress damage [3] [4] [2].
Tissue Expression	Highly expressed in cornea, stomach, esophagus, skin, and lungs; acts as a structural "corneal crystallin" [1] [2] [5].
Resistance to Inactivation	Unlike ALDH2/ALDH1A1, ALDH3A1 remains active even with high concentrations of toxic aldehydes like 4-HNE and acrolein [4].

Aspect	Description & Key Findings
Non-Catalytic Functions	Exhibits chaperone-like activity , preventing stress-induced protein aggregation [6]. Modulates cell cycle, proliferation, and DNA damage response [5].
Role in Disease Resistance	High levels in extraocular muscles may contribute to their resistance in Amyotrophic Lateral Sclerosis (ALS) [3] [4].
Role in Cancer	Upregulated in various cancers (e.g., non-small cell lung cancer); promotes proliferation, chemoresistance, and energy metabolism reprogramming (Warburg effect) [7] [8].

Experimental Evidence for ALDH3A1's Cytoprotective Role

Robust experimental models demonstrate how ALDH3A1 protects cells from damage. The core workflow and findings from key studies can be visualized as follows:



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Experimental workflow for validating ALDH3A1 function.

The specific evidence supporting this cytoprotective mechanism includes:

- **Metabolic Detoxification:** ALDH3A1-overexpressing corneal keratocytes demonstrated significantly higher viability and more efficient metabolism of 4-HNE and its glutathione conjugate (GS-HNE) compared to control cells [2].
- **Reduced Macromolecular Damage:** These cells showed a marked reduction in 4-HNE-protein adduct formation and were protected from 4-HNE-induced DNA fragmentation and plasma membrane leakage [2] [3] [4].
- **Functional Rescue:** In ALS muscle models, ALDH3A1 overexpression restored the function of MG53, a key protein in plasma membrane repair, after 4-HNE-induced damage [4].

Pharmacological Targeting of ALDH3A1

The search confirms that ALDH3A1 is a validated target in drug discovery, particularly in oncology, with two main strategic approaches:

Approach	Goal	Example & Key Finding
Inhibition	Block enzyme activity to counter cancer progression/chemoresistance.	DIMATE : Irreversible inhibitor of ALDH1/3; synergizes with cisplatin, depletes glutathione, increases ROS, shows efficacy in NSCLC models [7].
Activation/Recruitment	Modulate enzyme to metabolize additional harmful aldehydes.	Alda-89 : Enables ALDH3A1 to metabolize acetaldehyde ; reduces blood acetaldehyde levels in mice with impaired ALDH2 function [9].

How to Proceed with Your Research on **ALDH3A1-IN-3**

The absence of "**ALDH3A1-IN-3**" in the searched literature suggests it may be a relatively new compound not yet widely covered in published papers. Here are practical steps you can take to find the information you need:

- **Check Patent Literature**: Search major patent databases (USPTO, EPO, WIPO) using "**ALDH3A1-IN-3**" as a keyword. Early-stage chemical matter is often disclosed in patents before appearing in journals.
- **Search Commercial Supplier Catalogs**: Look up "**ALDH3A1-IN-3**" on the websites of global chemical suppliers (e.g., MedChemExpress, Cayman Chemical, Selleckchem, Tocris). These catalogs often provide detailed data sheets, including structure, purity, and brief experimental data.
- **Utilize Preprint Servers**: Search platforms like **bioRxiv** or **chemRxiv** for preprints. The initial research on this specific inhibitor may be available there prior to formal journal publication [3] [4].

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References

1. ALDH3A1 aldehyde dehydrogenase 3 family member A1 ... [ncbi.nlm.nih.gov]
2. Molecular Mechanisms of ALDH3A1-mediated Cellular ... [pmc.ncbi.nlm.nih.gov]
3. -mediated ALDH of 3 contributes... A 1 detoxification reactive aldehydes [pubmed.ncbi.nlm.nih.gov]
4. ALDH3A1-mediated detoxification of reactive aldehydes ... [pmc.ncbi.nlm.nih.gov]
5. Investigating the Functional Roles of Aldehyde ... [mdpi.com]
6. Human aldehyde dehydrogenase 3A1 (ALDH3A1) exhibits ... [sciencedirect.com]
7. Dual disruption of aldehyde dehydrogenases 1 and 3 ... [nature.com]
8. Hypoxia-induced ALDH3A1 promotes the proliferation of ... [nature.com]
9. Pharmacological recruitment of aldehyde dehydrogenase ... [pmc.ncbi.nlm.nih.gov]

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